

The Discovery and Synthesis of PD1-PDL1-IN 2: A Technical Guide

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Compound of Interest

Compound Name: PD1-PDL1-IN 2

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Introduction

The programmed cell death protein 1 (PD-1) and its ligand, programmed death-ligand 1 (PD-L1), represent a critical immune checkpoint pathway that cancer cells often exploit to evade immune surveillance. The interaction between PD-1 on activated T cells and PD-L1 on tumor cells transmits an inhibitory signal, leading to T cell exhaustion and a suppressed anti-tumor immune response. While monoclonal antibodies targeting this pathway have revolutionized cancer therapy, the development of small-molecule inhibitors offers potential advantages, including oral bioavailability, better tumor penetration, and lower production costs. This technical guide provides an in-depth overview of the discovery, synthesis, and biological evaluation of **PD1-PDL1-IN 2** (also known as ZE132), a potent and selective small-molecule inhibitor of the PD-1/PD-L1 interaction.^{[1][2]}

Discovery and Mechanism of Action

PD1-PDL1-IN 2 (ZE132) was identified as a potent and selective inhibitor of the PD-1/PD-L1 interaction.^{[1][2]} Its mechanism of action involves binding to PD-L1, which blocks its interaction with the PD-1 receptor on T cells. This blockade disrupts the inhibitory signaling cascade,

thereby restoring T cell function and enhancing the body's natural anti-tumor immunity.^[1] In preclinical studies, **PD1-PDL1-IN 2** has demonstrated robust anti-tumor activity in vivo.^[1] The inhibitor has been shown to promote the infiltration of cytotoxic T cells into the tumor microenvironment and induce the expression of interleukin-2 (IL-2), a key cytokine for T cell proliferation and activation.^[1] Furthermore, **PD1-PDL1-IN 2** has been observed to exert strong inhibitory effects on the mRNA expression of transforming growth factor-beta (TGF- β), a pleiotropic cytokine that can promote tumor progression and suppress the immune system.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **PD1-PDL1-IN 2** (ZE132) from in vitro and in vivo studies.

Table 1: In Vitro Activity of **PD1-PDL1-IN 2**

Parameter	Value	Assay Method
PD-1/PD-L1 Binding Affinity (KD)	19.36 nM	Surface Plasmon Resonance (SPR)
PD-1/PD-L1 Interaction IC50	Not explicitly stated for ZE132 in the provided text, but a similar class of inhibitors shows IC50 values in the nanomolar range.	Homogeneous Time-Resolved Fluorescence (HTRF)
Cellular IC50	3.16 $\pm$ 0.71 μ M	PD-1/PD-L1 NFAT Reporter Bioassay

Table 2: In Vivo Efficacy of **PD1-PDL1-IN 2** in Syngeneic Mouse Models

Tumor Model	Dosage	Tumor Growth Inhibition (TGI)	Reference
B16F10 (Melanoma)	Not specified	44% (for a similar compound, AUNP-12)	[2]
4T1 (Breast Cancer)	Not specified	Statistically significant inhibition	[2]
Hepa1-6 (Hepatoma)	1 mg/kg	Delayed tumor growth, with one complete regression	[3]

Experimental Protocols

Synthesis of PD1-PDL1-IN 2 (ZE132)

While the specific, step-by-step synthesis of **PD1-PDL1-IN 2** is proprietary and not fully detailed in the public domain, the general approach for creating similar biaryl-containing small-molecule inhibitors of PD-1/PD-L1 involves a multi-step organic synthesis. A representative, generalized workflow is depicted below. The process typically starts with commercially available building blocks and utilizes standard organic chemistry reactions such as cross-coupling reactions (e.g., Suzuki coupling) to form the biaryl core, followed by functional group manipulations to introduce linkers and solvent-exposed moieties designed to optimize potency and pharmacokinetic properties.

Homogeneous Time-Resolved Fluorescence (HTRF)

Assay for PD-1/PD-L1 Binding

This biochemical assay is used to quantify the inhibitory effect of compounds on the direct protein-protein interaction between PD-1 and PD-L1.

- Reagents:
 - Tagged recombinant human PD-1 protein (e.g., with a 6xHis tag).
 - Tagged recombinant human PD-L1 protein (e.g., with an Fc tag).

- HTRF donor fluorophore-labeled anti-tag antibody (e.g., anti-6xHis-Europium cryptate).
- HTRF acceptor fluorophore-labeled anti-tag antibody (e.g., anti-Fc-d2).
- Assay buffer.
- Test compound (**PD1-PDL1-IN 2**).
- Procedure:
 - The assay is typically performed in a 96- or 384-well low-volume white plate.
 - Serial dilutions of the test compound are prepared and added to the wells.
 - The tagged PD-1 and PD-L1 proteins are then added to the wells.
 - Finally, the HTRF donor and acceptor reagents are added.
 - The plate is incubated at room temperature for a specified period to allow for binding equilibrium.
 - The HTRF signal is read on a compatible plate reader. In the absence of an inhibitor, the binding of PD-1 to PD-L1 brings the donor and acceptor fluorophores into close proximity, resulting in a high FRET signal. An effective inhibitor will disrupt this interaction, leading to a decrease in the HTRF signal.
 - IC50 values are calculated from the dose-response curves.[\[4\]](#)[\[5\]](#)

Cell-Based PD-1/PD-L1 Blockade Bioassay

This assay measures the ability of an inhibitor to reverse the PD-1/PD-L1-mediated suppression of T cell activation.

- Cell Lines:
 - PD-1 Effector/Reporter Cells: Jurkat T cells engineered to express human PD-1 and a reporter gene (e.g., luciferase) under the control of an NFAT response element.

- PD-L1 Antigen Presenting Cells (APCs): A cell line (e.g., CHO-K1) engineered to express human PD-L1 and a T cell receptor (TCR) activator.
- Procedure:
 - PD-L1 APCs are plated in a 96-well white assay plate.
 - Serial dilutions of the test compound (**PD1-PDL1-IN 2**) are added to the wells.
 - PD-1 Effector/Reporter cells are then added to the wells.
 - The plate is incubated for a period (typically 6 hours) to allow for cell-cell interaction and reporter gene expression.
 - A luciferase detection reagent is added, and the luminescence is measured using a luminometer.
 - In the absence of an inhibitor, the interaction between PD-1 and PD-L1 inhibits TCR signaling, resulting in low luciferase expression. An effective inhibitor will block this interaction, leading to T cell activation and an increase in luciferase signal.[\[6\]](#)

In Vivo Tumor Models

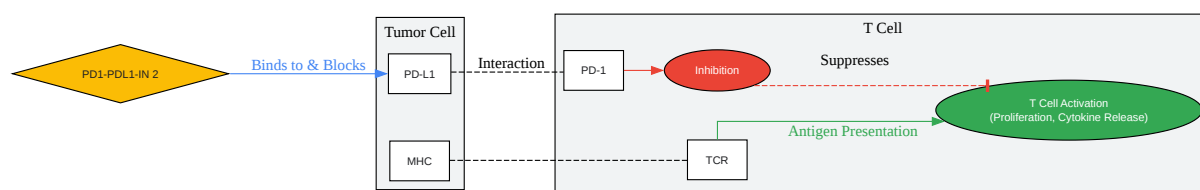
Syngeneic mouse tumor models are used to evaluate the anti-tumor efficacy of PD-1/PD-L1 inhibitors in an immunocompetent setting.

- Animal Models:
 - Immunocompetent mice (e.g., C57BL/6 or BALB/c).
 - Syngeneic tumor cell lines (e.g., B16F10 melanoma, 4T1 breast cancer, Hepa1-6 hepatoma).
- Procedure:
 - Tumor cells are implanted subcutaneously or orthotopically into the mice.

- Once tumors are established, mice are randomized into vehicle control and treatment groups.
- **PD1-PDL1-IN 2** is administered to the treatment group, typically via oral gavage, at a specified dose and schedule.
- Tumor growth is monitored regularly by measuring tumor volume.
- At the end of the study, tumors may be excised for further analysis, such as immunohistochemistry to assess immune cell infiltration.
- The anti-tumor efficacy is evaluated by comparing the tumor growth in the treated group to the vehicle control group.[7]

Visualizations

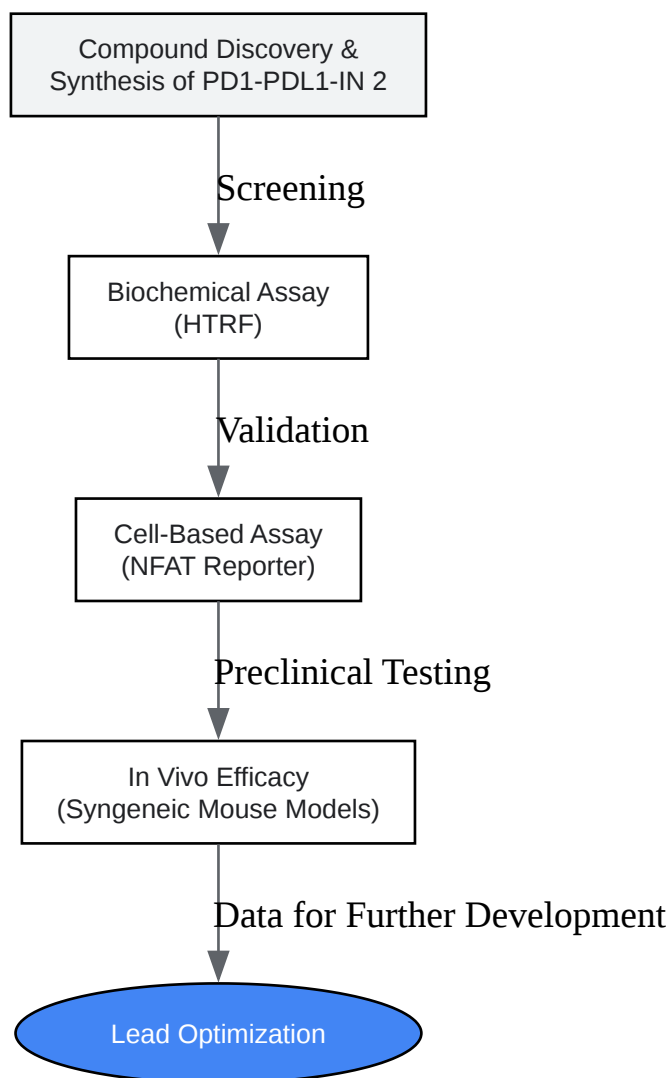
PD-1/PD-L1 Signaling Pathway



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Caption: PD-1/PD-L1 signaling pathway and the mechanism of action of **PD1-PDL1-IN 2**.

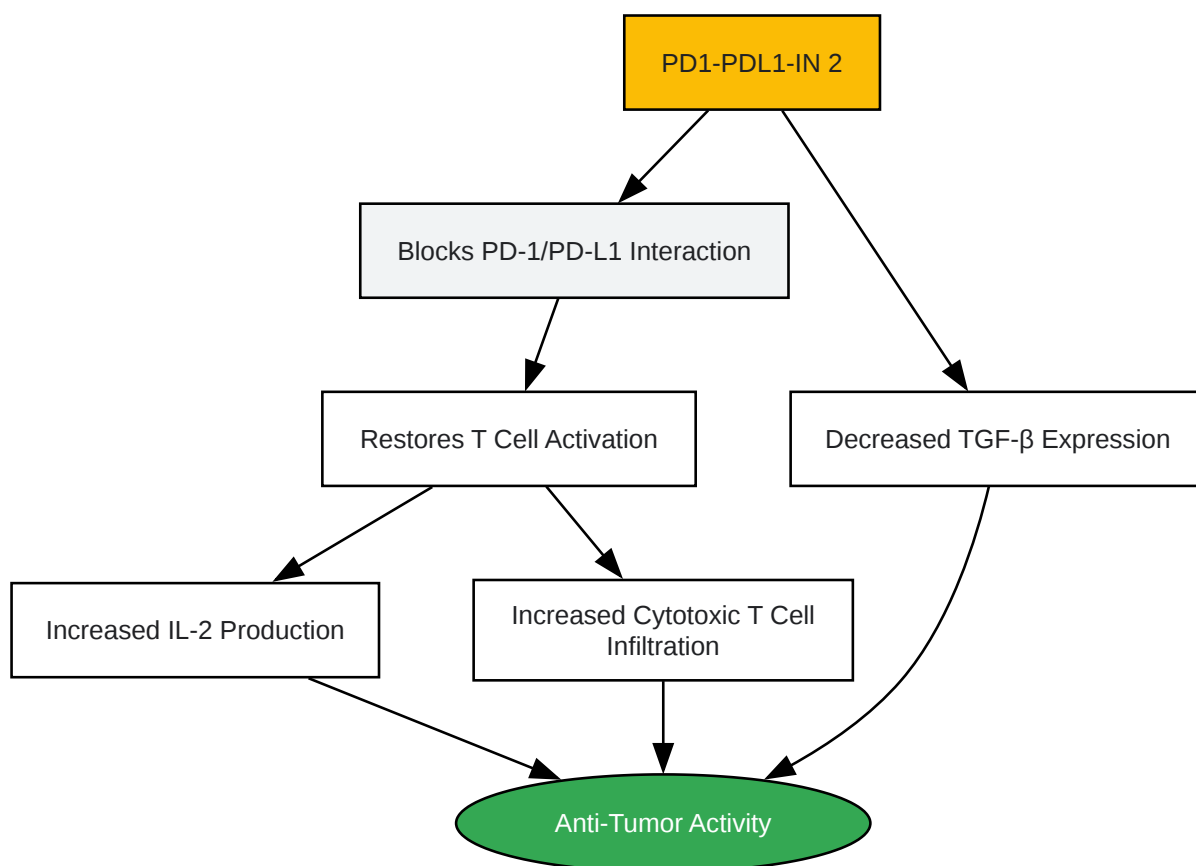
Experimental Workflow for Evaluation of PD1-PDL1-IN 2



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Caption: A generalized experimental workflow for the discovery and evaluation of PD-1/PD-L1 small-molecule inhibitors.

Logical Relationship of PD1-PDL1-IN 2's Anti-Tumor Effects



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Caption: The logical cascade of events leading to the anti-tumor activity of **PD1-PDL1-IN 2**.

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